

# "synthesis of 2-tert-Butoxyethanol via butanol etherification"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-tert-Butoxyethanol*

Cat. No.: *B042023*

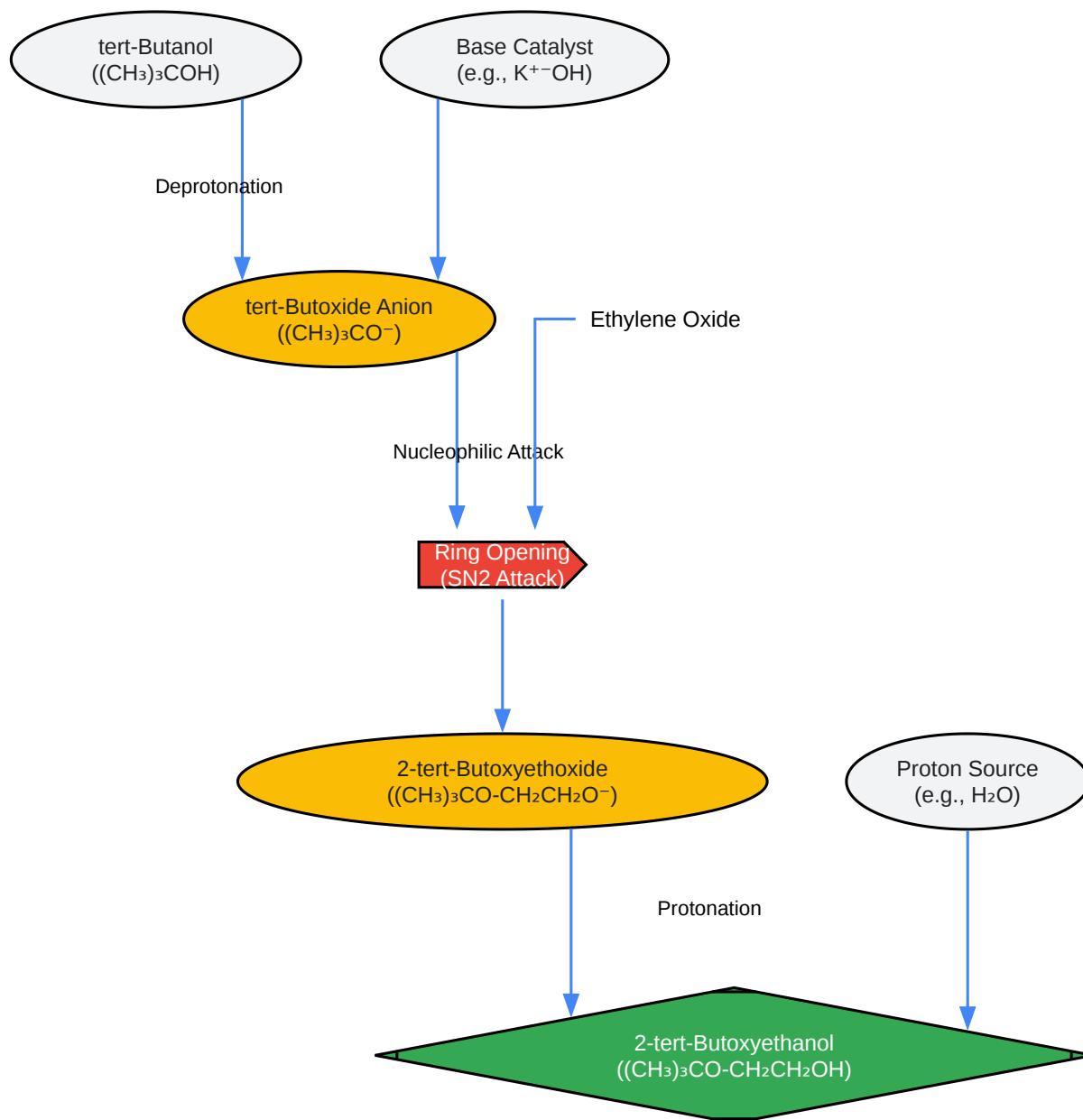
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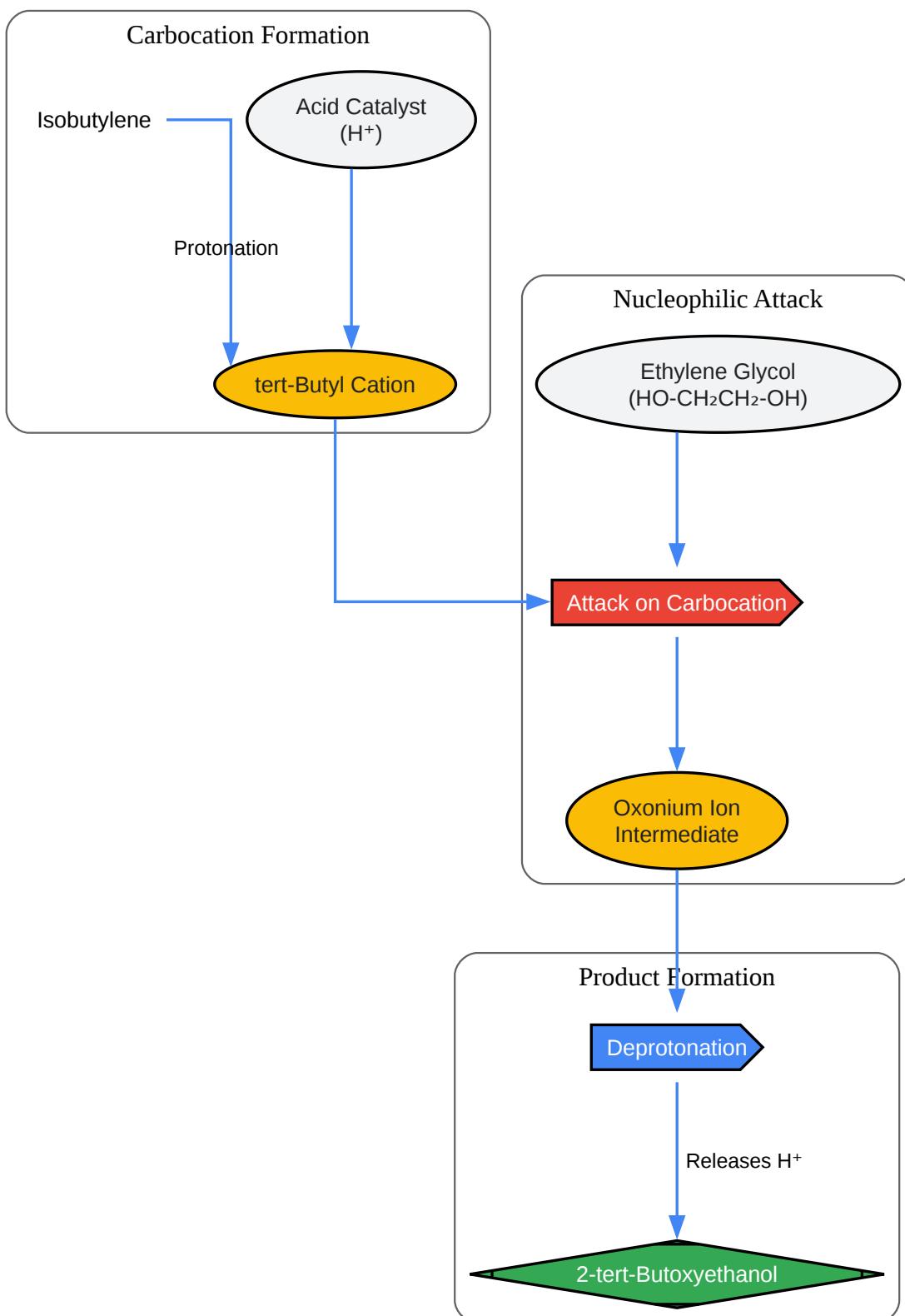
## Synthesis Route 1: Ethoxylation of tert-Butanol

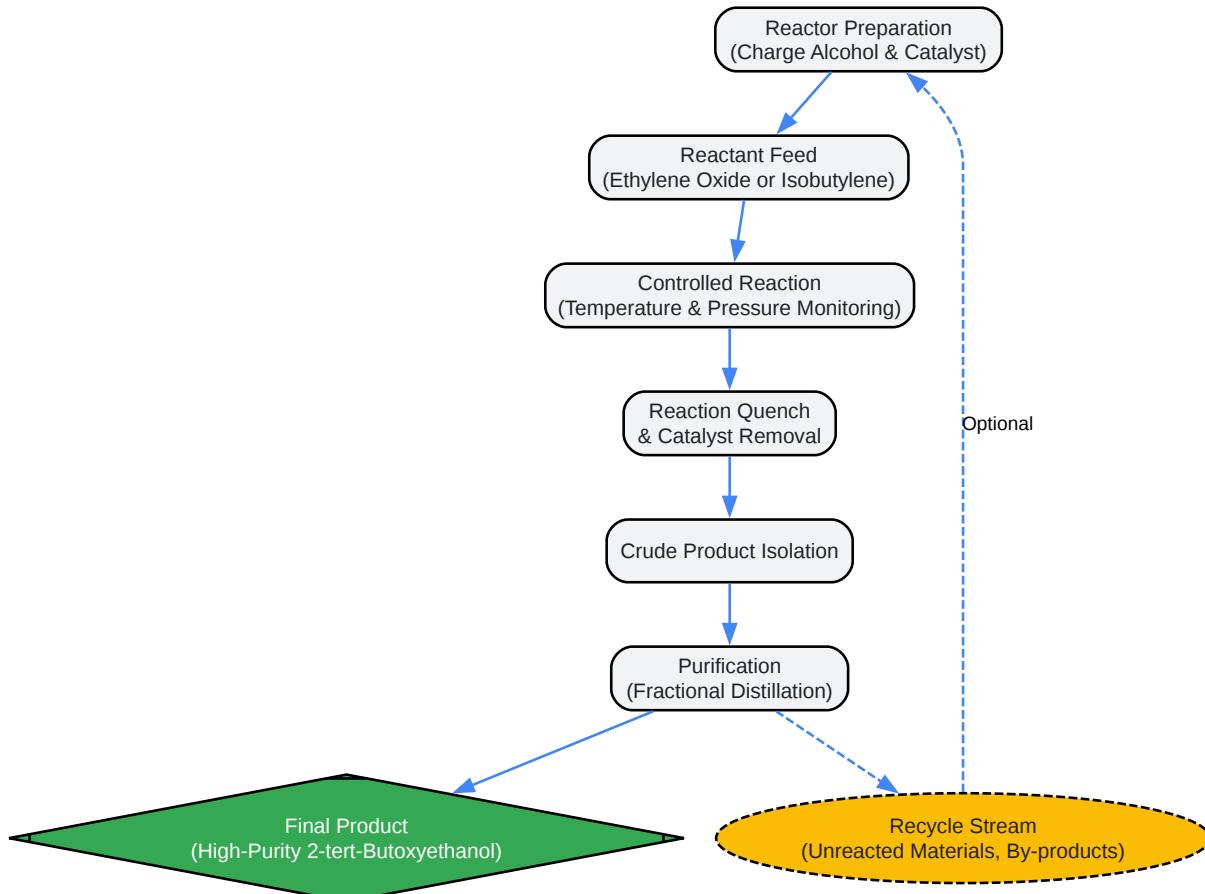
This route involves the direct reaction of tert-butanol with ethylene oxide. The process is typically base-catalyzed, where the catalyst activates the alcohol to facilitate a nucleophilic attack on the ethylene oxide ring. A notable advantage of this method is the potential for high yield and purity.<sup>[3]</sup>

## Reaction Mechanism: Base-Catalyzed Ethoxylation

The reaction proceeds via the deprotonation of tert-butanol by a base catalyst, forming a tert-butoxide anion. This potent nucleophile then attacks one of the electrophilic carbons of the ethylene oxide ring, causing the ring to open and form a 2-tert-butoxyethoxide intermediate. Subsequent protonation, typically from another alcohol molecule or during workup, yields the final **2-tert-butoxyethanol** product.





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## References

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